

Technical Guide: Physicochemical Properties of 2-Chloro-1,4-dimethoxybenzene

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Compound of Interest

Compound Name: 2-Chloro-1,4-dimethoxybenzene

Cat. No.: B1200979

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **2-Chloro-1,4-dimethoxybenzene** (CAS No. 2100-42-7), a compound of interest in various chemical and pharmaceutical applications. This document outlines its key physical constants, detailed experimental protocols for their determination, and a logical workflow for these analytical procedures.

Core Physical Properties

2-Chloro-1,4-dimethoxybenzene, also known as 2,5-dimethoxychlorobenzene, is an aromatic compound with the molecular formula $C_8H_9ClO_2$.^[1] At room temperature, it typically appears as a clear green or colorless to almost colorless liquid.^[1] The fundamental physical constants of this compound are summarized in the table below.

Property	Value	Units	Conditions
Melting Point	8.1[1][2]	°C	@ 1013 mbar (759.85 mmHg)[2]
Boiling Point	247[1][2][3]	°C	
Boiling Point	235[4][5]	°C	
Density	1.21[1][3]	g/cm ³	
Specific Gravity	1.210[2]	(20/20)	
Refractive Index	1.546[1]	@ 20°C	
Flash Point	117[2][3]	°C	
Molecular Weight	172.61[1]	g/mol	

Experimental Protocols

The determination of melting and boiling points are fundamental procedures for the characterization and purity assessment of chemical compounds. The following sections detail the standard methodologies for these measurements.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a widely used and reliable technique for this determination.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Glass capillary tubes (sealed at one end)
- Mortar and pestle (if sample is crystalline)
- Thermometer

Procedure:

- **Sample Preparation:** The sample must be completely dry and in a fine powdered form to ensure uniform heating.^{[6][7]} If the sample consists of coarse crystals, it should be gently ground into a fine powder.^[7]
- **Capillary Tube Loading:** A small amount of the powdered sample is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the sample into the sealed end, forming a compact column of 2-3 mm in height.^{[8][9]}
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus.^{[6][8]}
- **Heating and Observation:**
 - For an unknown sample, a preliminary rapid heating is often performed to determine an approximate melting range.^[10]
 - For a precise measurement, the apparatus is heated to a temperature about 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.^[8]
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow (0.5-1.0°C).

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^{[4][11]} The Thiele tube method is a common and efficient technique for determining the boiling point of small quantities of a liquid.

Apparatus:

- Thiele tube^{[1][2]}
- Small test tube (e.g., Durham tube)

- Capillary tube (sealed at one end)
- Thermometer
- Heating oil (e.g., mineral oil)
- Heat source (e.g., Bunsen burner)

Procedure:

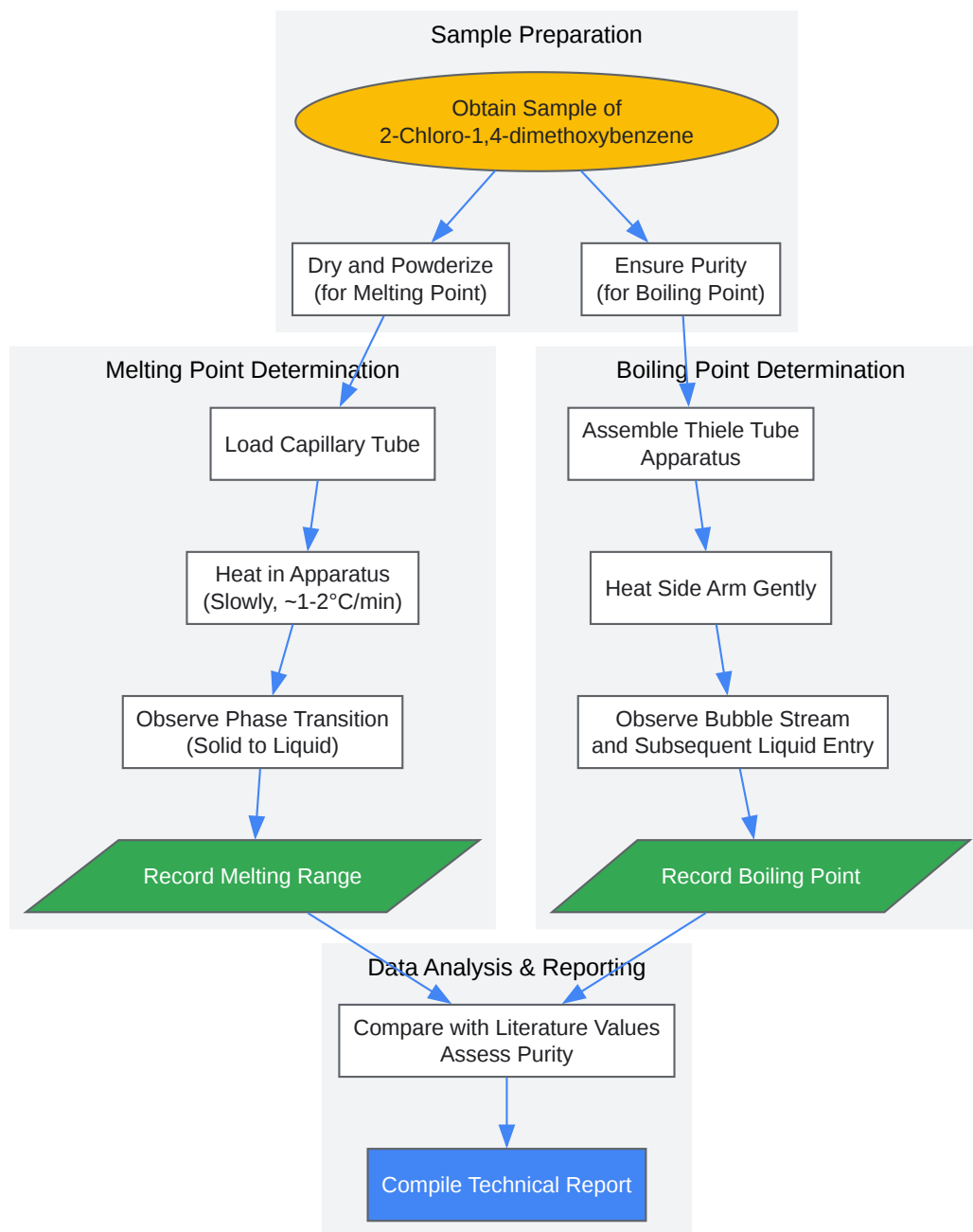
- Sample Preparation: A small volume (approximately 0.5 mL) of the liquid sample is placed into the small test tube.^[1]
- Apparatus Assembly:
 - A capillary tube is sealed at one end. The open end is then placed down into the liquid in the test tube.
 - The test tube is attached to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is aligned with the thermometer bulb.^[1]
- Thiele Tube Setup: The thermometer and test tube assembly are inserted into the Thiele tube, which is filled with heating oil to a level above the side arm.^{[1][12]}
- Heating: The side arm of the Thiele tube is gently and continuously heated.^[1] The design of the Thiele tube promotes the circulation of the oil via convection, ensuring uniform heating of the sample.^[2]
- Observation and Measurement:
 - As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
 - When the boiling point of the liquid is reached and slightly exceeded, a rapid and continuous stream of bubbles will emerge from the capillary tube.^[1]
 - The heat source is then removed, and the apparatus is allowed to cool.

- The boiling point is the temperature at which the stream of bubbles stops and the liquid is just drawn back into the capillary tube.^{[1][4]} This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.

Experimental Workflow Visualization

The logical flow for the determination of the physicochemical properties described above can be visualized as follows.

Workflow for Physicochemical Characterization

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